

Unlocking Subsurface Hydrocarbon Potential: A Technical Guide to Petroleum Systems Modeling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Petroleum*

Cat. No.: *B1179459*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core principles of **petroleum** systems modeling. This powerful analytical tool integrates geological, geochemical, and geophysical data to simulate the generation, migration, and accumulation of hydrocarbons in sedimentary basins. Understanding these complex processes is paramount for reducing exploration risk and optimizing hydrocarbon discovery.

Core Principles of a Petroleum System

A **petroleum** system encompasses all the geological elements and processes necessary for a hydrocarbon accumulation to exist. The essential components can be categorized as elements and processes, which must be correctly timed and spatially arranged for a successful **petroleum** system.

1.1. Essential Elements

The fundamental building blocks of any **petroleum** system are:

- **Source Rock:** A fine-grained sedimentary rock rich in organic matter that, when subjected to sufficient heat and pressure, generates hydrocarbons.^[1] The quantity and type of organic matter are critical, typically assessed by Total Organic Carbon (TOC) content and the Hydrogen Index (HI).

- **Reservoir Rock:** A porous and permeable rock unit that can store and transmit hydrocarbons. Common reservoir rocks include sandstones, carbonates, and fractured shales.[\[2\]](#)[\[3\]](#)
- **Seal Rock (Cap Rock):** An impermeable rock layer that prevents the upward migration of hydrocarbons from the reservoir, effectively trapping them. Shales and evaporites are common seal rocks.
- **Trap:** A geological structure or stratigraphic feature that holds the accumulated hydrocarbons. Traps are essential for concentrating hydrocarbons into economically viable quantities.

1.2. Dynamic Processes

The interplay of several dynamic geological processes governs the fate of hydrocarbons:

- **Generation:** The thermal conversion of organic matter in the source rock into oil and gas. This process is primarily controlled by temperature and time.
- **Migration:** The movement of hydrocarbons from the source rock to the trap. This is divided into primary migration (expulsion from the source rock) and secondary migration (movement through carrier beds to the trap).
- **Accumulation:** The concentration of hydrocarbons within a trap.
- **Preservation:** The ability of the trap and seal to retain the hydrocarbon accumulation over geological time, withstanding subsequent tectonic activity or degradation processes.

Quantitative Data in Petroleum Systems Modeling

Quantitative data is the backbone of any **petroleum** systems model. The following tables summarize key parameters used to characterize the essential elements of a **petroleum** system.

Table 1: Source Rock Geochemical Characteristics

Kerogen Type	Dominant Organic Matter	Typical TOC (wt%)	Typical Hydrogen Index (HI) (mg HC/g TOC)	Primary Hydrocarbon Product
Type I	Algal (lacustrine)	> 2	> 600	Oil
Type II	Mixed marine (planktonic)	1 - 5	300 - 600	Oil and Gas
Type II/III	Mixed marine and terrestrial	1 - 3	200 - 300	Mixed Oil and Gas
Type III	Terrestrial (higher plant)	> 5	< 200	Gas
Type IV	Reworked, oxidized organic matter	Variable	< 50	Inert (no potential)

Table 2: Reservoir Rock Properties

Rock Type	Typical Porosity (%)	Typical Permeability (millidarcies, mD)
Well-sorted Sandstone	20 - 30	100 - 1000+
Poorly-sorted Sandstone	5 - 15	1 - 100
Limestone (Vuggy/Fractured)	5 - 20	10 - 500
Shale (Fractured)	2 - 10	0.001 - 0.1

Table 3: Thermal Maturity Indicators

Maturity Stage	Vitrinite Reflectance (%Ro)	Tmax (°C)	Hydrocarbon Generation
Immature	< 0.5	< 435	Biogenic gas
Early Mature (Oil Window)	0.5 - 0.7	435 - 445	Early oil generation
Peak Mature (Oil Window)	0.7 - 1.0	445 - 455	Peak oil generation
Late Mature (Oil Window)	1.0 - 1.3	455 - 470	Late oil, increasing gas
Gas Window	1.3 - 3.0	> 470	Primarily gas
Overmature	> 3.0	-	Dry gas, then cessation

Key Experimental Protocols

Accurate characterization of **petroleum** system elements relies on standardized laboratory analyses. The following are detailed methodologies for two crucial experiments.

3.1. Rock-Eval Pyrolysis

Rock-Eval pyrolysis is a standard geochemical screening tool used to assess the hydrocarbon generative potential and thermal maturity of source rocks.^{[4][5][6][7]}

Methodology:

- **Sample Preparation:** A small rock sample (typically 100 mg) is crushed to a fine powder.
- **Initial Heating (S1 Peak):** The sample is placed in a pyrolysis oven and heated to 300°C in an inert (helium) atmosphere. This volatilizes the free hydrocarbons already present in the rock, which are detected by a Flame Ionization Detector (FID) and recorded as the S1 peak.
- **Programmed Pyrolysis (S2 Peak):** The temperature is then progressively increased to 550°C at a rate of 25°C/minute.^[5] This thermal cracking of the kerogen generates hydrocarbons, which are measured by the FID and recorded as the S2 peak.

- **CO₂ Trapping (S3 Peak):** During the programmed pyrolysis, carbon dioxide is also released from the kerogen. This is trapped and then released to be measured by a Thermal Conductivity Detector (TCD), recorded as the S3 peak.
- **Tmax Determination:** The temperature at which the maximum rate of hydrocarbon generation occurs during the S2 peak is recorded as Tmax.

3.2. Vitrinite Reflectance (%Ro)

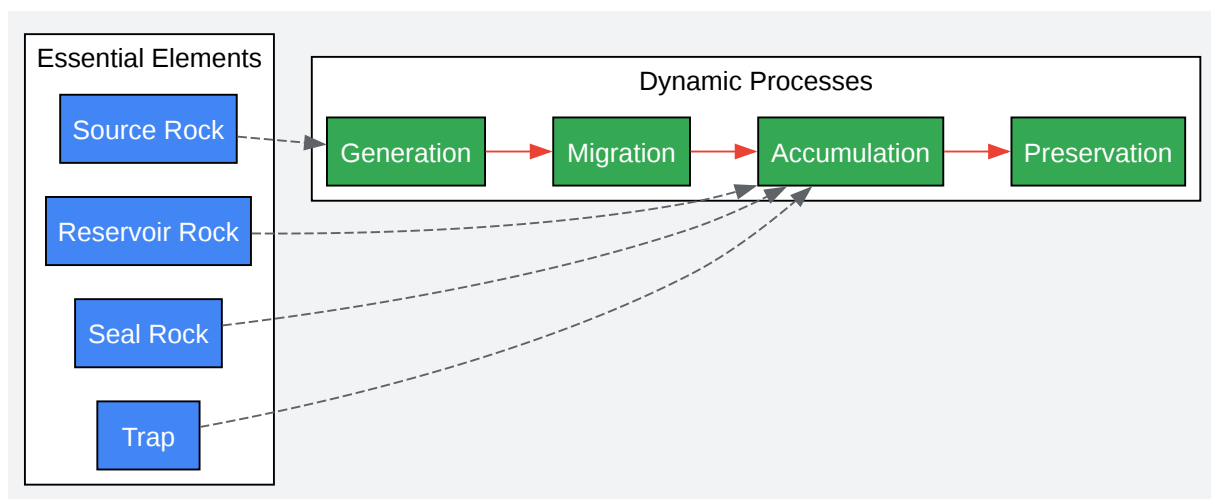
Vitrinite reflectance is a key method for determining the thermal maturity of organic matter in sedimentary rocks.^{[8][9][10][11][12]}

Methodology:

- **Sample Preparation:** A sample of the rock is crushed, and the kerogen is isolated through acid demineralization. Alternatively, for whole rock analysis, a polished block or pellet is prepared.
- **Microscope Setup:** A specialized reflected-light microscope equipped with a photometer is used. The objective lens is immersed in oil with a known refractive index.
- **Calibration:** The photometer is calibrated using a set of glass standards with known reflectance values.
- **Measurement:** The polished surface of the sample is viewed under the microscope. Individual particles of vitrinite (a type of organic maceral) are identified.
- **Reflectance Reading:** The intensity of light reflected from the surface of the vitrinite particle is measured by the photometer. This is typically done for 50-100 individual vitrinite particles to obtain a statistically significant mean value.^[8]
- **Calculation:** The reflectance value (%Ro) is calculated as the percentage of incident light that is reflected by the vitrinite surface.

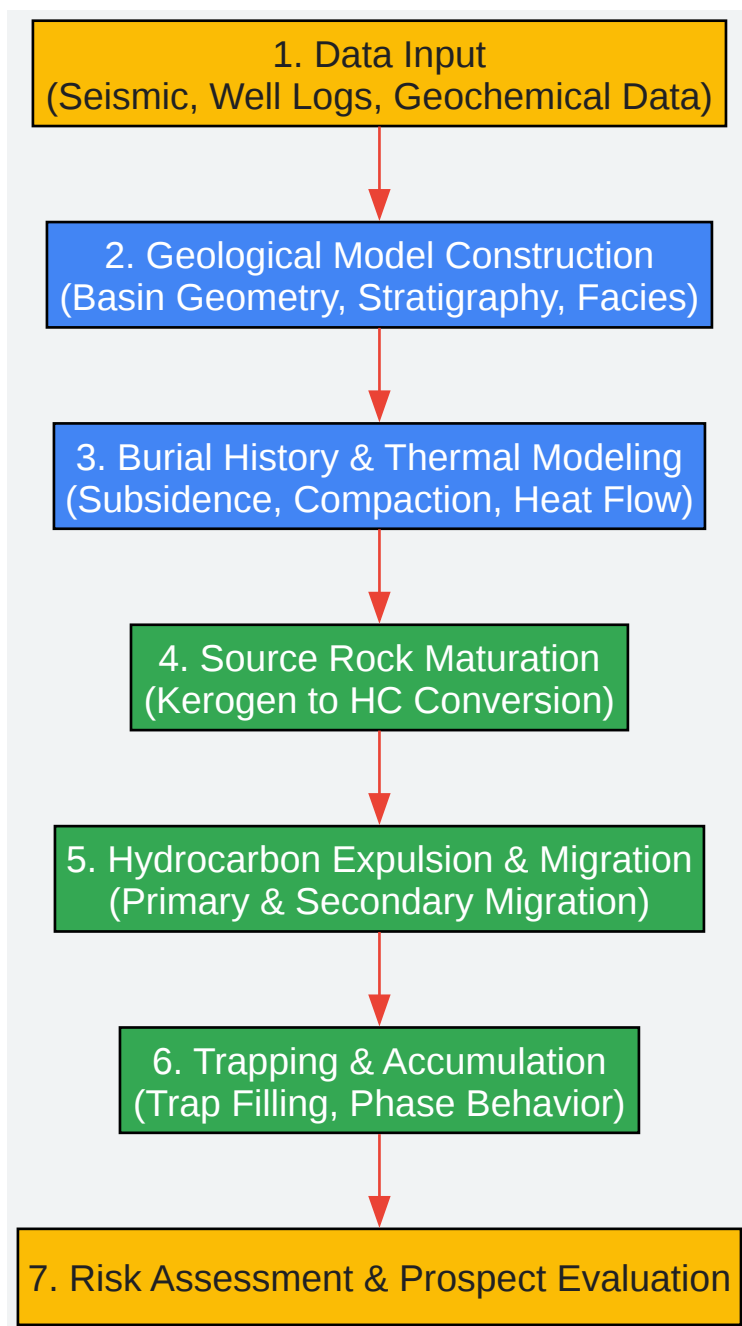
Visualizing Petroleum Systems Modeling

Diagrams are essential for visualizing the complex relationships and workflows in **petroleum** systems modeling. The following diagrams are generated using the Graphviz DOT language.



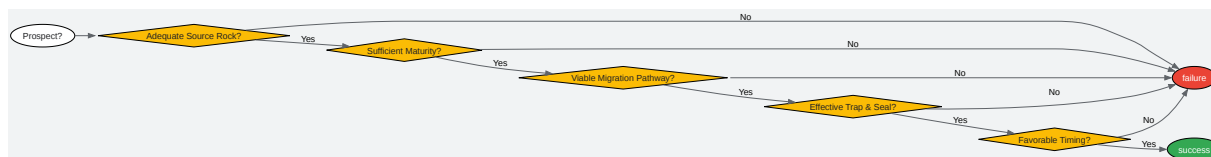
[Click to download full resolution via product page](#)

Caption: Interrelationship of essential elements and dynamic processes in a **petroleum** system.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for **petroleum** systems modeling.[13][14][15]



[Click to download full resolution via product page](#)

Caption: A simplified decision tree for assessing exploration risk based on **petroleum** system elements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eniec.cug.edu.cn [eniec.cug.edu.cn]
- 2. Mineralogy of sandstones: Porosity and permeability - Geological Digressions [geological-digressions.com]
- 3. quora.com [quora.com]
- 4. wiki.aapg.org [wiki.aapg.org]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. aranzadi.eus [aranzadi.eus]
- 7. m.youtube.com [m.youtube.com]

- 8. Vitrinite reflectance, Coal Analysis, Kentucky Geological Survey, University of Kentucky [uky.edu]
- 9. Vitrinite Reflectance | Energy Content of Coal | Petrochemicals [microspectra.com]
- 10. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 11. How do I determine coal rank by the Vitrinite Reflectance method? | IFRF [ifrf.net]
- 12. wiki.aapg.org [wiki.aapg.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. oera.ca [oera.ca]
- To cite this document: BenchChem. [Unlocking Subsurface Hydrocarbon Potential: A Technical Guide to Petroleum Systems Modeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179459#understanding-the-principles-of-petroleum-systems-modeling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com